microbial production strains for 3-hydroxypropionate synthesis

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Compound of Interest

Compound Name:	*sodium;3-hydroxypropanoate*
Cat. No.:	*B7983827*

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Executive Summary

3-Hydroxypropionate (3-HP) stands as a top-tier platform chemical (DOE Top 12) due to its bifunctional nature—containing both hydroxyl and carboxyl groups—making it a precursor for acrylic acid, 1,3-propanediol, and biodegradable polyesters.[1][2] While chemical synthesis remains cost-prohibitive, microbial production has advanced significantly. This guide dissects the technical architecture of high-performance microbial strains, moving beyond basic pathway insertion to the complex orchestration of redox balance, flux control, and tolerance engineering.[2]

Strategic Pathway Selection: Thermodynamics & Flux

The choice of biosynthetic pathway dictates the host organism, feedstock, and maximum theoretical yield. We analyze the three dominant routes.

The Glycerol-Dependent Route (Coenzyme B12-Dependent/Independent)

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- Mechanism: Glycerol is dehydrated to 3-hydroxypropionaldehyde (3-HPA) by glycerol dehydratase (GDHt), then oxidized to 3-HP by aldehyde dehydrogenase (ALDH).[1][3][4]
- Pros: Short pathway (2 steps); high theoretical yield from glycerol.
- Cons: Accumulation of 3-HPA is toxic; GDHt often requires Vitamin B12 (expensive); redox imbalance (NADH generation vs. consumption).
- Best Host:Klebsiella pneumoniae (native B12 synthesis) or engineered E. coli.

The Malonyl-CoA Route (De Novo)

- Mechanism: Glucose

  Acetyl-CoA

  Malonyl-CoA

  Malonate Semialdehyde (MSA)

  3-HP.
- Key Enzymes: Acetyl-CoA Carboxylase (ACC) and Malonyl-CoA Reductase (MCR).[1][4][5][6][7]
- Pros: Uses glucose (universal feedstock); thermodynamically favorable; redox neutral if balanced correctly.
- Cons: Malonyl-CoA is tightly regulated (fatty acid biosynthesis); MCR often suffers from kinetic imbalance between its C- and N-terminal domains.[6]
- Best Host:E. coli (high flux) or S. cerevisiae (acid tolerance).

The -Alanine Route

- Mechanism: Aspartate

  -Alanine

  MSA

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3-HP.[3]

- Pros: Can utilize alternative feedstocks; distinct regulatory nodes.
- Cons: Lower flux historically; requires efficient nitrogen recycling.

Visualization: Metabolic Convergence

The following diagram maps the convergence of these pathways, highlighting critical enzymatic nodes and cofactor requirements.

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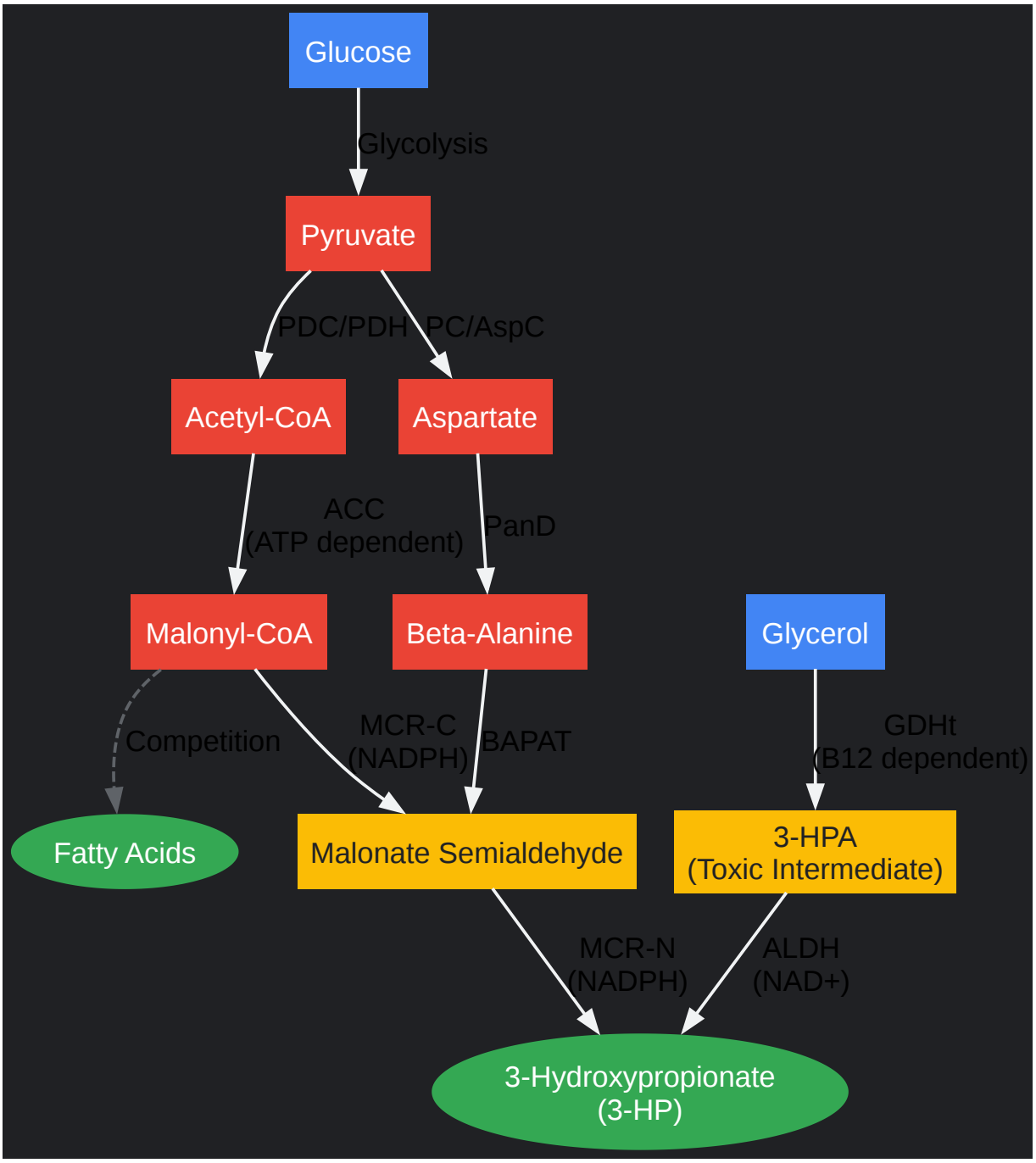

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Figure 1: Convergence of Glycerol, Malonyl-CoA, and

-Alanine pathways toward 3-HP synthesis.

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Technical Deep Dive: Engineering the Malonyl-CoA Pathway

The Malonyl-CoA route is the most promising for scalable, glucose-based production, but it faces the "Malonyl-CoA Sink" problem.

The "Pull-Push-Block" Strategy

- Push (Precursor Availability): Overexpression of Acetyl-CoA Carboxylase (ACC). Native ACC is feedback-inhibited.
  - Solution: Use unregulated ACC variants (e.g., from Corynebacterium glutamicum) or overexpression of the native accABCD complex in E. coli.
- Pull (Product Formation): The bifunctional enzyme MCR (from Chloroflexus aurantiacus) often has lower activity in the N-terminal alcohol dehydrogenase domain than the C-terminal reductase domain, leading to intermediate accumulation.
  - Solution:Domain Splitting. Expressing MCR-C and MCR-N as separate proteins allows for independent translational tuning (e.g., RBS strength optimization) to balance the flux.
- Block (Competitor Elimination): Malonyl-CoA is the primary building block for fatty acids (FASII pathway).
  - Solution: Use temperature-sensitive mutants of FabI (enoyl-ACP reductase) or low-dose Cerulenin treatment to throttle fatty acid synthesis without killing the cell, redirecting carbon to 3-HP.

Redox Balancing (Cofactor Engineering)

MCR requires 2 moles of NADPH per mole of 3-HP. Glycolysis generates NADH.

- The Mismatch: High flux through glycolysis creates an NADH surplus and NADPH deficit.
- The Fix:
  - Overexpress PntAB (membrane-bound transhydrogenase) to convert NADH

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NADPH.

- Replace GAPDH (NADH-dependent) with GapN (NADP+-dependent glyceraldehyde-3-phosphate dehydrogenase) to generate NADPH directly during glycolysis.

Protocol: Construction of a High-Efficiency E. coli Strain

Objective: Construct a strain utilizing the "Split-MCR" strategy with optimized cofactor supply.

Materials:

- Host:E. coli BL21(DE3) or derivative (e.g.,

  ldhA,

  pta-ackA to reduce byproduct formation).
- Plasmids: pET-Duet1 (or equivalent modular vector).
- Genes:mcr-C and mcr-N (C. aurantiacus), accABCD (E. coli), pntAB.

Step-by-Step Methodology:

- Module 1 Construction (The "Pull"):
  - Clone mcr-C and mcr-N into a high-copy plasmid (e.g., pZE12-luc) under separate promoters.
  - Critical Step: Use a stronger RBS for mcr-N (the rate-limiting step) than mcr-C.
  - Validation: Verify expression via SDS-PAGE; MCR-N should show ~20% higher band intensity than MCR-C.
- Module 2 Construction (The "Push"):
  - Clone the accABCD operon into a medium-copy plasmid (e.g., pACYC184).

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- Co-express birA (biotin ligase) to ensure full biotinylation of ACC, which is essential for activity.

- Module 3 Integration (Cofactor Balance):
  - Integrate a constitutive pntAB expression cassette into the genome (e.g., at the ldhA locus) using CRISPR/Cas9 or Lambda-Red recombineering.
  - Selection: Screen on lactate-minimal media (if ldhA deleted, cells grow poorly anaerobically, confirming deletion).

- Fermentation Setup (Fed-Batch):
  - Medium: Modified M9 minimal medium + 20 g/L Glucose.
  - Induction: Induce at OD600 = 0.8 with 0.1 mM IPTG.
  - Feeding: Exponential feed of glucose to maintain <0.5 g/L residual glucose (prevents Crabtree effect/acetate overflow).
  - pH Control: Maintain pH 7.0 using NH_4OH (provides nitrogen source).

Comparative Performance Metrics

The following table summarizes the state-of-the-art titers reported in literature. Note the distinction between glycerol and glucose feedstocks.[3][5][8][9]

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Host Organism	Pathway	Substrate	Titer (g/L)	Yield (g/g)	Reference
K. pneumoniae	Glycerol (CoA-indep)	Glycerol	102.6	0.51	Zhao et al. (2019)
E. coli	Glycerol (CoA-indep)	Glycerol	76.2	0.46	Kim et al. (2020)
E. coli	-Alanine	Glycerol	72.2	N/A	Nguyen-Vo et al. (2023)
E. coli	Malonyl-CoA	Glucose	49.0	0.20	Liu et al. (2017)
S. cerevisiae	-Alanine	Glucose	27.0	0.26	Kildegaard et al. (2016)
P. pastoris	Malonyl-CoA	Methanol	23.0	N/A	Recent Advances

Future Outlook: The Tolerance Bottleneck

As titers exceed 50 g/L, product toxicity becomes the limiting factor. 3-HP acidifies the cytoplasm and disrupts membrane integrity.

Emerging Solutions:

- Transporter Engineering: Overexpression of the YohJK exporter in E. coli has been shown to improve tolerance by actively pumping 3-HP out of the cell.
- Adaptive Laboratory Evolution (ALE): Serial passaging in increasing 3-HP concentrations has identified mutations in the yieP regulator that confer resistance.[3]

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